

Standard Operating Procedure for Dimethyl Adipate-d8

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl adipate-d8

Cat. No.: B12394903

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and effective use of **Dimethyl adipate-d8**, a deuterated stable isotope of Dimethyl adipate.

Introduction

Dimethyl adipate-d8 (Hexanedioic acid dimethyl ester-d8) is the deuterium-labeled form of Dimethyl adipate.^{[1][2]} It serves as a valuable tool in various research and development applications, primarily as an internal standard for quantitative analysis by Nuclear Magnetic Resonance (NMR), Gas Chromatography-Mass Spectrometry (GC-MS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its use as a tracer in pharmacokinetic and metabolic studies is also a key application, as deuteration can influence the metabolic profiles of drug molecules.^[1]

Physicochemical Data

The following table summarizes the key physical and chemical properties of Dimethyl adipate. The properties of the deuterated form are expected to be very similar.

Property	Value	Reference
Molecular Formula	C8H6D8O4	[3][4]
Molecular Weight	182.24 g/mol	[3][4]
Appearance	Colorless liquid	[3][5]
Boiling Point	109-110 °C @ 14 mmHg	[3]
Melting Point	8 °C	[3]
Flash Point	107 °C	[3]
Density	1.060 g/cm ³	[3]
Solubility	Insoluble in water. Soluble in alcohol and ether.	[3][5]

Health and Safety Information

Hazard Identification:

- May be harmful if swallowed, in contact with skin, or if inhaled.[6]
- Causes eye irritation.[7]
- Harmful to aquatic life.[8]

Precautionary Measures:

- Avoid contact with skin, eyes, and clothing.[7][8]
- Use in a well-ventilated area.[7][8]
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[6][8]
- Wash hands thoroughly after handling.[8]

First Aid Measures:

- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes.[8]
- In case of skin contact: Wash off with soap and plenty of water.[4][6]
- If inhaled: Move the person to fresh air.[4][8]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water.[6][8]
- In all cases of exposure, seek medical attention.[4][8]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[3][4][8]

Experimental Protocols

Storage and Handling

- Storage of Stock Solution: Store the stock solution at -80°C for up to 6 months or at -20°C for up to 1 month.[1] To prevent degradation from repeated freeze-thaw cycles, aliquot the solution after preparation.[1][9]
- Handling: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[7][8] Keep the container tightly closed when not in use.[7]

Preparation of Stock and Working Solutions

This protocol outlines the preparation of a stock solution and subsequent working solutions for use as an internal standard.

Materials:

- **Dimethyl adipate-d8**
- Appropriate solvent (e.g., Methanol, Acetonitrile, DMSO)
- Volumetric flasks
- Pipettes

Procedure:

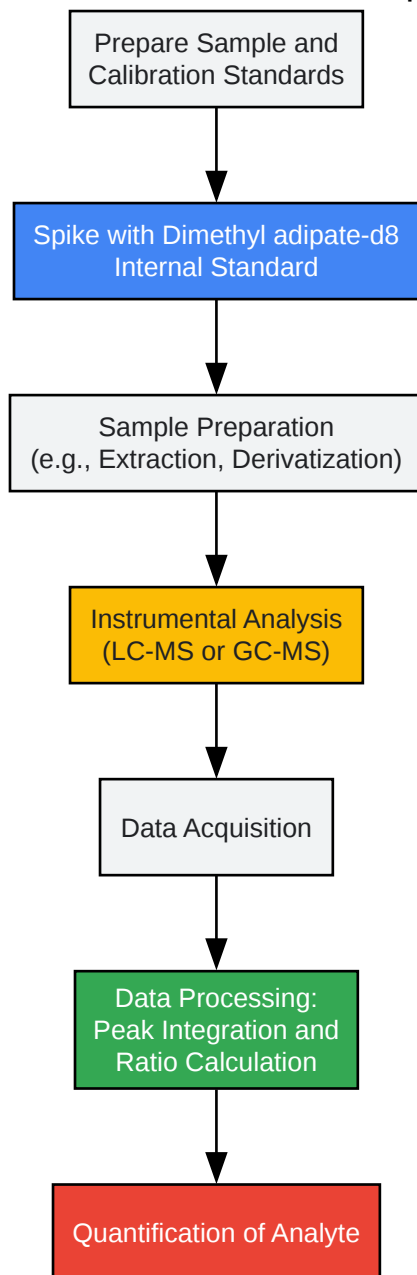
- Stock Solution Preparation (e.g., 1 mg/mL):
 1. Accurately weigh a specific amount of **Dimethyl adipate-d8**.
 2. Dissolve the weighed compound in a suitable solvent in a volumetric flask to achieve the desired concentration.
 3. Ensure the compound is completely dissolved by vortexing or sonicating if necessary.
- Working Solution Preparation:
 1. Perform serial dilutions of the stock solution with the appropriate solvent to create working solutions at the desired concentrations for your analytical method.

Application as an Internal Standard in LC-MS/GC-MS

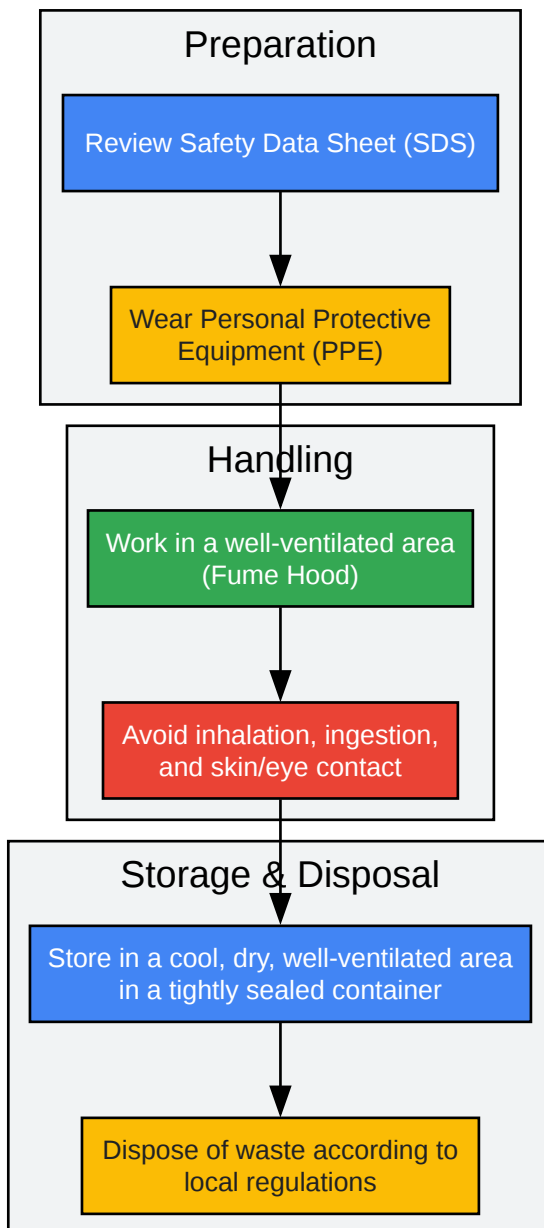
Objective: To accurately quantify an analyte of interest in a sample matrix by using **Dimethyl adipate-d8** as an internal standard.

Workflow:

Workflow for Internal Standard Application



Safety and Handling Logic



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- To cite this document: BenchChem. [Standard Operating Procedure for Dimethyl Adipate-d₈]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12394903#standard-operating-procedure-for-dimethyl-adipate-d8]

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